

# An In-depth Technical Guide to the Thermodynamic Properties of 2,6-Dimethylcyclohexanone

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## Compound of Interest

Compound Name: 2,6-Dimethylcyclohexanone

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This technical guide provides a comprehensive overview of the core thermodynamic properties of **2,6-dimethylcyclohexanone**. The information is curated for professionals in research and development who require accurate thermodynamic data for process design, safety analysis, and computational modeling. This document presents available quantitative data in structured tables, details relevant experimental protocols, and includes visualizations of experimental and logical workflows.

## Core Thermodynamic and Physical Properties

**2,6-Dimethylcyclohexanone** is a cyclic ketone with the chemical formula  $C_8H_{14}O$ . An understanding of its thermodynamic properties is crucial for its application in chemical synthesis and various industrial processes.

## Quantitative Thermodynamic Data

The following table summarizes the key thermodynamic properties of **2,6-dimethylcyclohexanone**. Due to the limited availability of experimentally determined data in the literature for certain properties, some values have been calculated based on established thermodynamic relationships.

Property	Value	Units	Notes
Standard Enthalpy of Combustion (Liquid, 298.15 K)	-4765.6	kJ/mol	Experimentally determined. <a href="#">[1]</a>
Standard Enthalpy of Formation (Liquid, 298.15 K)	-383.1	kJ/mol	Calculated from the standard enthalpy of combustion.
Boiling Point	174-176	°C	at 1 atm. <a href="#">[2]</a>
Density	0.925	g/mL	at 25 °C. <a href="#">[2]</a>
Flash Point	51	°C	Closed cup.
Molar Mass	126.20	g/mol	

## Physical Properties

A summary of important physical properties is provided below.

Property	Value	Units
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	
Appearance	Colorless to pale yellow liquid	
Refractive Index	1.447	at 20°C

## Experimental Protocols

Detailed methodologies are essential for the replication and validation of thermodynamic data. This section outlines both a specific experimental protocol for a reaction involving **2,6-dimethylcyclohexanone** and general procedures for determining its fundamental thermodynamic properties.

### Reduction of 2,6-Dimethylcyclohexanone

The reduction of **2,6-dimethylcyclohexanone** to 2,6-dimethylcyclohexanol is a common synthetic transformation. The following protocol is based on the use of sodium borohydride as the reducing agent.

Objective: To synthesize 2,6-dimethylcyclohexanol from **2,6-dimethylcyclohexanone**.

Materials:

- **2,6-dimethylcyclohexanone**
- Methanol
- Sodium borohydride ( $\text{NaBH}_4$ )
- Deionized water
- Diethyl ether
- Anhydrous magnesium sulfate
- 50 mL Erlenmeyer flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a 50 mL Erlenmeyer flask, dissolve 2.0 g of **2,6-dimethylcyclohexanone** in 20 mL of methanol.
- Cool the flask in an ice bath with continuous stirring.
- Slowly add 0.5 g of sodium borohydride to the cooled solution in small portions over 10 minutes.

- After the addition is complete, continue stirring the reaction mixture in the ice bath for 30 minutes.
- Remove the flask from the ice bath and allow it to stir at room temperature for an additional 30 minutes.
- Quench the reaction by slowly adding 20 mL of deionized water.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x 20 mL).
- Combine the organic layers and wash with brine (2 x 20 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent using a rotary evaporator to yield the crude 2,6-dimethylcyclohexanol.
- The product can be further purified by distillation or column chromatography.

## Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion is determined using a bomb calorimeter.

Principle: A known mass of the substance is completely combusted in a constant-volume container (the "bomb") filled with excess oxygen under pressure. The heat released by the combustion is absorbed by the surrounding water bath, and the temperature change of the water is measured.

General Procedure:

- A pellet of a known mass of **2,6-dimethylcyclohexanone** is placed in the sample holder of the bomb.
- A fuse wire is attached to the electrodes, touching the sample.
- The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.

- The bomb is placed in a calorimeter bucket containing a known volume of water.
- The initial temperature of the water is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is monitored until it reaches a maximum and then begins to cool.
- The heat capacity of the calorimeter is determined by combusting a standard substance with a known enthalpy of combustion (e.g., benzoic acid).
- The enthalpy of combustion of the sample is calculated from the temperature rise, the heat capacity of the calorimeter, and the mass of the sample.

## Determination of Heat Capacity using Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. This difference can be used to determine the heat capacity of the sample.

General Procedure:

- A baseline is established by running the DSC with empty sample and reference pans.
- A known mass of a standard material with a well-characterized heat capacity (e.g., sapphire) is placed in the sample pan, and a scan is performed over the desired temperature range.
- The standard is replaced with a known mass of **2,6-dimethylcyclohexanone**, and the scan is repeated under the same conditions.
- The heat capacity of the **2,6-dimethylcyclohexanone** is calculated by comparing its heat flow curve to that of the standard and the baseline.

## Determination of Standard Molar Entropy

Principle: The absolute entropy of a substance at a given temperature can be determined from its heat capacity as a function of temperature, based on the Third Law of Thermodynamics.

General Procedure:

- The heat capacity of the solid phase of **2,6-dimethylcyclohexanone** is measured from as low a temperature as possible (approaching 0 K) up to its melting point using adiabatic calorimetry.
- The enthalpy of fusion is measured at the melting point using DSC.
- The heat capacity of the liquid phase is measured from the melting point up to the desired temperature (e.g., 298.15 K) using DSC.
- The entropy is calculated by integrating  $C_p/T$  with respect to temperature from 0 K to the final temperature, including the entropy change at the phase transition ( $\Delta H_{\text{fus}}/T_m$ ).

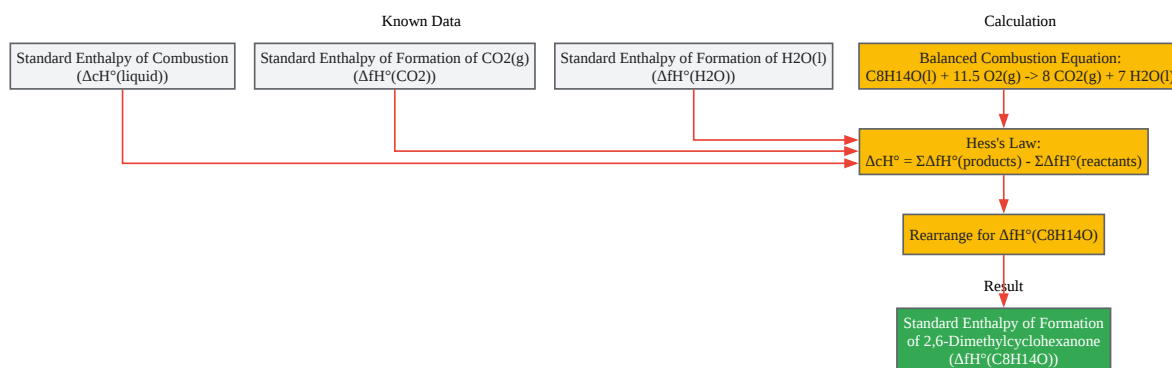
## Visualizations

The following diagrams illustrate the experimental workflow for the reduction of **2,6-dimethylcyclohexanone** and the logical workflow for calculating the standard enthalpy of formation.



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*Workflow for the reduction of **2,6-dimethylcyclohexanone**.*



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*Logical workflow for calculating the standard enthalpy of formation.*

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## References

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